

# verifying 1,11-Undecanediol purity NMR methods

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## Compound Focus: Undecane-1,11-diol

CAS No.: 765-04-8

Cat. No.: S571510

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## Available Information on 1,11-Undecanediol

While detailed NMR methodologies are not provided, the search results do contain some basic specifications and contextual research applications for 1,11-Undecanediol, which are summarized in the table below.

Property	Details
CAS Registry Number	765-04-8 [1] [2] [3]
Molecular Formula	C <sub>11</sub> H <sub>24</sub> O <sub>2</sub> [1] [2] [3]
Molecular Weight	188.31 g/mol [1] [3]
Typical Purity	>95.0% (by GC) [1]
Physical Form	White to Light yellow powder to lump [1]
Melting Point	61.0 to 65.0 °C [1]
Handling Conditions	Air sensitive; often recommended for storage in a cool, dark place and sometimes under inert gas [1].

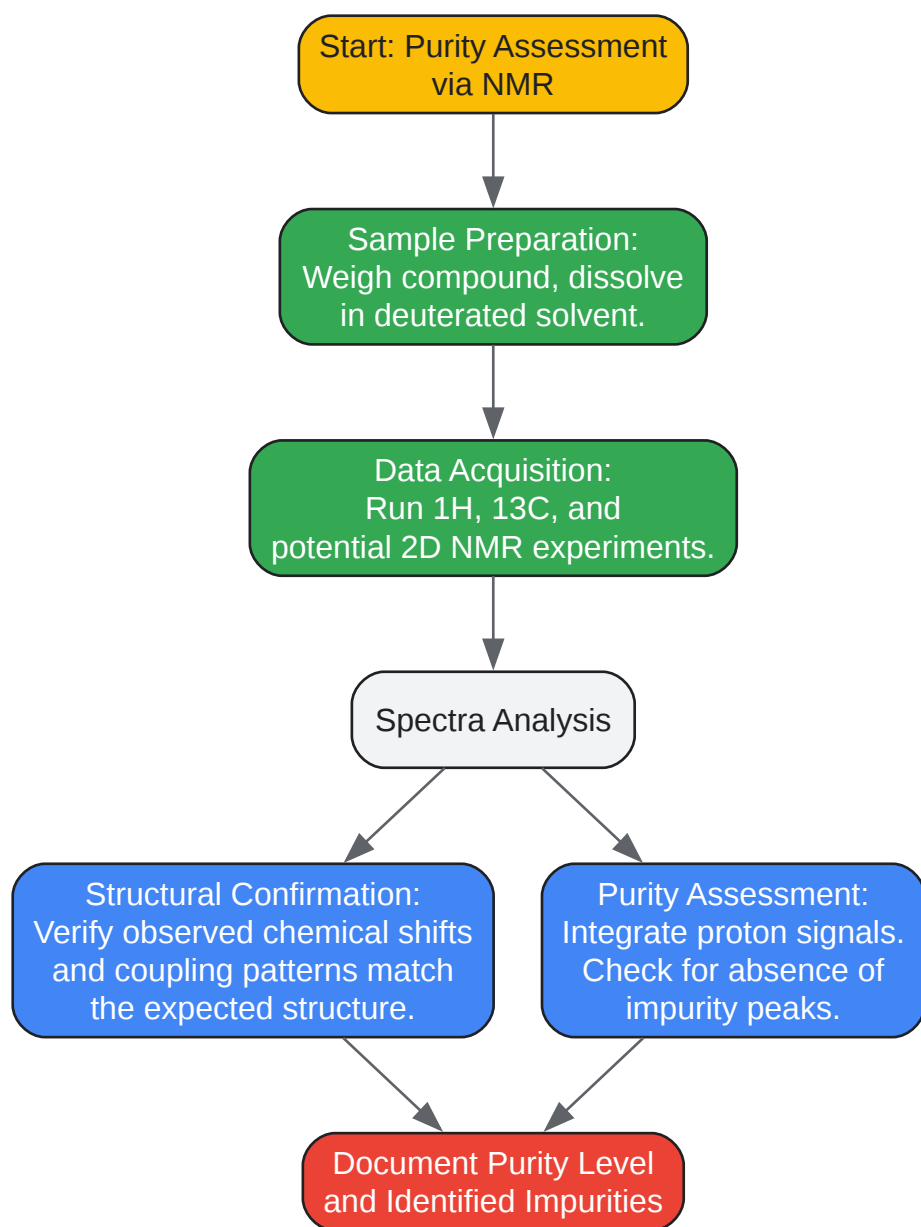
The compound's structural characterization is confirmed in research; one study used **Grazing Incidence X-ray Diffraction (GIXD)** to determine the crystal structure of odd-numbered 1, $\omega$ -alkanediols like 1,11-Undecanediol, which crystallize in an **orthorhombic** system (space group  $P2_12_12_1$ ) [4]. Another study used  **$^1\text{H}$  NMR spectroscopy** to investigate the compound's role as a guest molecule within a molecular nanotube, noting that its proton signals were highly shielded [5].

## How to Proceed with Your Guide

Since the specific data you need is not available in the public search results I obtained, here are suggestions for compiling the necessary information for your comparison guide:

- **Consult Specialized Databases:** Access commercial NMR spectral databases such as those from Sigma-Aldrich, Wiley ScienceSuite, or Bio-Rad. Academic institution libraries often subscribe to these resources.
- **Search Scientific Literature:** Conduct a detailed search on platforms like **SciFinder**, **Reaxys**, or **PubMed** for original research articles that might include full experimental sections with NMR parameters for 1,11-Undecanediol.
- **Reference Standard Procedures:** For the "Experimental Protocols" section of your guide, you can describe standard, well-accepted NMR practices for purity verification of similar diols, which typically involve:
  - **Sample Preparation:** Dissolving a precise mass of the compound in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
  - **Data Acquisition:** Running standard  $^1\text{H}$  and  $^{13}\text{C}$  NMR experiments, and potentially 2D NMR (COSY, HSQC, HMBC) for full structural confirmation.
  - **Purity Analysis:** Integrating the proton signals and checking for the absence of extraneous peaks that would indicate impurities.

The following workflow outlines the general process for using NMR to verify the purity of an organic compound like 1,11-Undecanediol.



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## References

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To cite this document: Smolecule. [verifying 1,11-Undecanediol purity NMR methods]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b571510#verifying-1-11-undecanediol-purity-nmr-methods]

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